Technical Support Center: 5-Methyl-1H-indol-4-ol Optimization

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Compound of Interest	
Compound Name:	*5-Methyl-1H-indol-4-OL*
CAS No.:	*19499-83-3*
Cat. No.:	*B170127*

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Case ID: IND-5ME-4OH-ACT

Status: Active

Subject: Enhancing Biological Activity, Stability, and Derivatization

Introduction: The Molecule & The Challenge

5-Methyl-1H-indol-4-ol (CAS: 30428-86-1) is a critical pharmacophore, most notably serving as the immediate precursor to Pindolol, a non-selective beta-blocker with intrinsic sympathomimetic activity. Beyond this, the 4-hydroxyindole scaffold is a "privileged structure" in medicinal chemistry, exhibiting potent antioxidant, antifungal, and anti-ferroptotic properties.

However, researchers frequently encounter three "activity-killing" bottlenecks:

- Oxidative Instability: The electron-rich indole core, activated by the 4-OH and 5-Me groups, is prone to rapid oxidation, leading to inactive melanin-like polymers.

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- Ambident Reactivity: Competition between O-alkylation (desired for beta-blockers) and N-alkylation reduces yield and potency.
- Poor Bioavailability: High lipophilicity leads to precipitation in aqueous bioassays, masking true biological activity.

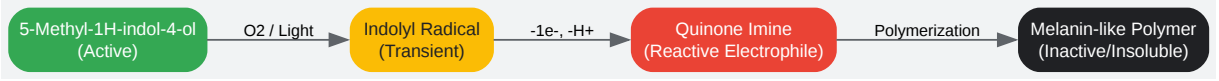
This guide provides field-proven protocols to overcome these barriers.

Module 1: Stability & Storage (Troubleshooting Degradation)

Issue: "My sample turned from off-white to dark brown/black within hours of exposure to air."
Diagnosis: Formation of ortho-quinone imine intermediates. The 4-hydroxy group donates electron density, facilitating the formation of a radical at C3/C4, which oxidizes to a quinoid species.

Mechanism of Deactivation

The 5-methyl group provides some steric protection compared to the naked 4-hydroxyindole, but the molecule remains highly susceptible to auto-oxidation in solution.



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Figure 1: Oxidative degradation pathway of 4-hydroxyindoles. The quinone imine is the "point of no return" for biological activity.

Protocol: The "Argon-Ascorbate" Shield

To preserve activity during synthesis or bioassay preparation:

- Solid State: Store under Argon at -20°C.
- In Solution (Synthesis): Always degas solvents. Add 0.1% (w/v) Ascorbic Acid or BHT (Butylated hydroxytoluene) to organic solvents during extraction/workup.

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- In Bioassays: Use freshly prepared DMSO stocks. Do not store DMSO stocks for >24 hours even at 4°C.

Module 2: Synthetic Derivatization (Enhancing Potency)

Issue: "I am trying to synthesize Pindolol analogs, but I am getting a mixture of products."
Diagnosis: Regioselectivity failure. The indole nitrogen (N1) and the hydroxyl oxygen (O4) are both nucleophilic.

The Solution: Controlling Regioselectivity

To enhance biological activity (e.g., beta-adrenergic antagonism), you typically target O-alkylation.

- To Favor O-Alkylation (Target): Use a hard base (NaOH, KOH) in a protic solvent (Ethanol/Water). The hard cation coordinates with the hard phenoxide oxygen, while the solvent creates a hydrogen-bond cage around the N1, reducing its nucleophilicity.
- To Favor N-Alkylation (Avoid): Use a soft base (NaH, Cs2CO3) in a polar aprotic solvent (DMF, THF).

Protocol: Regioselective Synthesis of Pindolol Derivatives

This protocol synthesizes the epoxide intermediate, the gateway to high-potency beta-blockers.

Reagents:

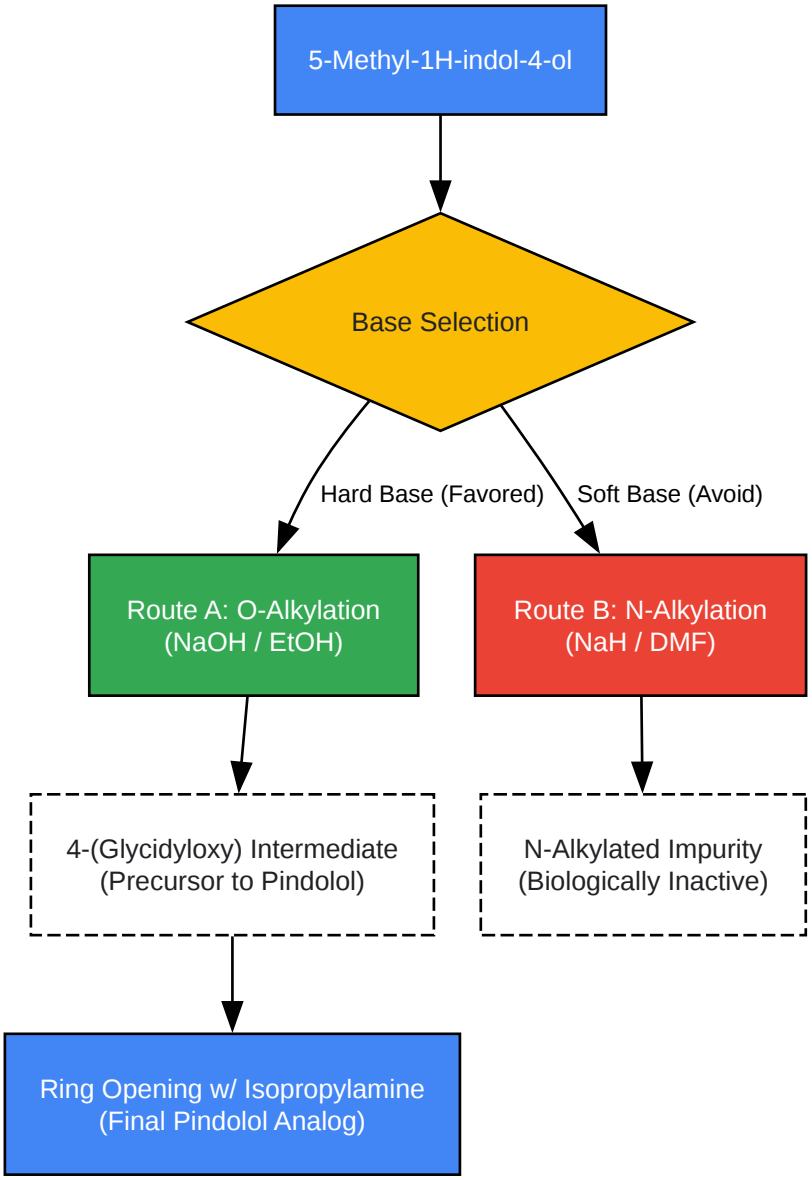
- **5-Methyl-1H-indol-4-ol** (1.0 eq)
- Epichlorohydrin (Excess, 5.0 eq) – Acts as both reactant and solvent to favor mono-alkylation.
- NaOH (1.1 eq, aq. solution)
- Catalytic Benzyltrimethylammonium chloride (Phase transfer catalyst)

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Step-by-Step:

- Dissolution: Dissolve the indole in a minimal amount of ethanol/water.
- Addition: Add Epichlorohydrin dropwise at 0°C.
- Base Activation: Add NaOH slowly. The phenoxide forms preferentially over the indole anion due to lower pKa (~10 vs ~17).
- Reaction: Stir at room temperature for 4-6 hours. Note: The 5-methyl group adds steric bulk; reaction times may be 20% longer than with unsubstituted 4-hydroxyindole.
- Workup: Extract with Ethyl Acetate. Wash with brine containing 0.1% Ascorbic Acid (to prevent oxidation).

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Figure 2: Decision tree for regioselective alkylation. Route A is required for retaining beta-adrenergic activity.

Module 3: Bioassay Optimization (Solubility & Formulation)

Issue: "The compound precipitates in cell culture media (DMEM/RPMI) at concentrations >10 µM." Diagnosis: The 5-methyl group increases lipophilicity (LogP ~2.5), causing crash-out in aqueous buffers.

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Solubility Enhancement Strategies

Do not rely solely on DMSO. High DMSO concentrations (>0.5%) can be cytotoxic and confound data.

Formulation Strategy	Protocol	Advantage
HP-β-Cyclodextrin	Dissolve drug in DMSO (100x), then dilute into 20% HP-β-CD in PBS.	Encapsulates the hydrophobic indole core; prevents precipitation up to 100 µM.
Hydrochloride Salt	Dissolve in Et2O, bubble dry HCl gas. Filter precipitate.	Converts the amine (if derivatized) or weak indole base to a salt. drastically improves aqueous solubility.
Lipid Emulsion	Dissolve in warm ethanol/methyl laurate, mix with surfactant.	Ideal for in vivo IP/IV administration. Mimics commercial Pindolol formulations.

FAQ: Frequently Asked Questions

Q: Can I use the Mannich reaction (formaldehyde/amine) on this molecule? A: Yes. The C3 position is nucleophilic. However, the 5-methyl group exerts a steric effect. You must use "pre-formed" iminium salts (Eschenmoser’s salt) rather than the traditional one-pot formaldehyde/amine mix to ensure high yields and prevent bis-alkylation.

Q: Does the 5-methyl group change the biological target profile compared to 4-hydroxyindole? A: Yes. The methyl group increases lipophilicity, potentially enhancing blood-brain barrier (BBB) penetration. It also alters the shape of the binding pocket interaction. In serotonin (5-HT) receptor assays, 5-substituents often increase selectivity for 5-HT1A over 5-HT2A.

Q: My LC-MS shows a mass of M+16. What happened? A: This is likely oxidation. You have formed the hydroxy-indole or the quinone intermediate. Review Module 1 and ensure all solvents are degassed.

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